

thermodynamic properties and phase behavior of ethyl levulinate

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Compound of Interest

Compound Name: Ethyl levulinate

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An In-depth Technical Guide on the Thermodynamic Properties and Phase Behavior of **Ethyl Levulinate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl levulinate, a bio-based solvent and platform chemical, is gaining significant attention across various industries, including pharmaceuticals, due to its favorable properties and sustainable origins. A thorough understanding of its thermodynamic properties and phase behavior is crucial for its application in drug formulation, separation processes, and as a green solvent alternative. This technical guide provides a comprehensive overview of the key thermodynamic data for **ethyl levulinate**, details the experimental methodologies for their determination, and presents visual representations of experimental workflows.

Thermodynamic Properties

The design and optimization of processes involving **ethyl levulinate**, such as reaction engineering, distillation, and extraction, are fundamentally reliant on accurate thermodynamic data. Key properties include vapor pressure, density, viscosity, and heat capacity.

Physicochemical Properties

A summary of the fundamental physicochemical properties of **ethyl levulinate** is presented in Table 1.

Table 1: Physicochemical Properties of **Ethyl Levulinate**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O ₃	[1]
Molar Mass	144.17 g/mol	[1][2]
Boiling Point	205.8 °C (at 1 atm)	[3]
93-94 °C (at 18 mmHg)	[4][5]	
Melting Point	< -60 °C	[3]
Flash Point	94 °C	[3]
Density (at 20 °C)	1.012 g/mL	[3]
Density (at 25 °C)	1.016 g/mL	[4][5]
Refractive Index (n _D ²⁰)	1.422	[4][6]
Vapor Pressure (at 25 °C)	0.249 mmHg (estimated)	[7]
Water Solubility (at 25 °C)	71.14 g/L	[2]

Temperature-Dependent Properties

The influence of temperature on the key thermodynamic properties of **ethyl levulinate** is critical for process modeling and design.

The vapor pressure of **ethyl levulinate** is a crucial parameter for distillation and evaporation processes. Estimated values are available, indicating its low volatility at ambient temperatures. [7][8]

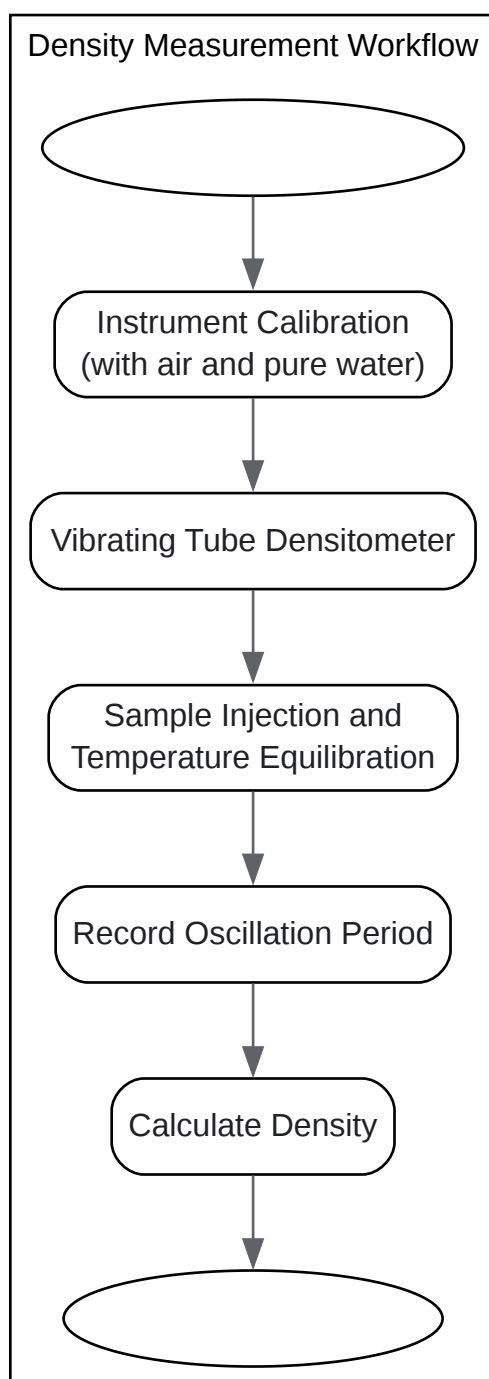
The density of **ethyl levulinate** and its mixtures with n-alkanols (methanol, ethanol, 1-propanol, and 1-butanol) has been reported over a temperature range of 283.15 K to 313.15 K.[9]

Viscosity is a key parameter influencing fluid handling and mixing. The viscosity of **ethyl levulinate** and its blends with diesel and biodiesel has been studied at temperatures ranging from 30 °C to 80 °C.[10] The addition of **ethyl levulinate** to biodiesel has been shown to decrease the viscosity of the fuel mixture.[11]

Experimental Protocols for Thermodynamic Property Determination

Accurate determination of thermodynamic properties relies on precise experimental methodologies.

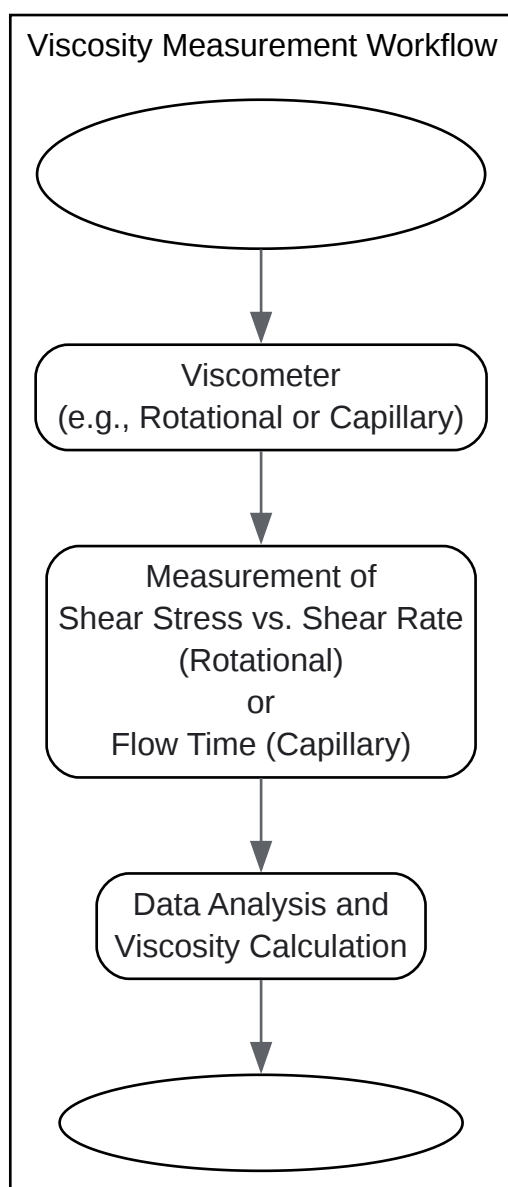
Density is typically measured using a vibrating tube densimeter. The experimental workflow for density measurement is illustrated below.



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Caption: Workflow for density measurement using a vibrating tube densimeter.

Viscosity is commonly determined using a rotational viscometer or a capillary viscometer. The general procedure is outlined below.



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Caption: General workflow for viscosity measurement.

Phase Behavior

The phase behavior of **ethyl levulinate** with other components is essential for designing separation processes like distillation and liquid-liquid extraction.

Vapor-Liquid Equilibrium (VLE)

VLE data are fundamental for the design of distillation columns. Isobaric VLE data for the binary system of **ethyl levulinate** and ethanol have been measured at 40.0, 60.0, and 80.0 kPa.[12] The data indicated a positive deviation from Raoult's law, suggesting strong intermolecular interactions.[12] Isothermal VLE data for the **ethyl levulinate** + water and **ethyl levulinate** + ethanol systems have also been collected at 60 °C.[13][14][15]

Table 2: Summary of Investigated Vapor-Liquid Equilibrium (VLE) Systems

System	Conditions	Reference
Ethyl Levulinate + Ethanol	Isobaric (40.0, 60.0, 80.0 kPa)	[12]
Ethyl Levulinate + Water	Isothermal (60 °C)	[13][14][15]
Ethyl Levulinate + Ethanol	Isothermal (60 °C)	[13][14][15]

Liquid-Liquid Equilibrium (LLE)

LLE data are critical for designing liquid-liquid extraction processes. The LLE for the ternary systems of **ethyl levulinate** + water + levulinic acid and **ethyl levulinate** + water + ethanol have been measured at 30 °C.[13][14][16] The consistency of this LLE data was confirmed using the Othmer-Tobias method.[13][14][16] The phase behavior of pseudo-ternary systems containing deep eutectic solvents (DES), **ethyl levulinate**, and either levulinic acid or ethanol has also been investigated to assess the extractive potential of DES in the esterification process.[17]

Table 3: Summary of Investigated Liquid-Liquid Equilibrium (LLE) Systems

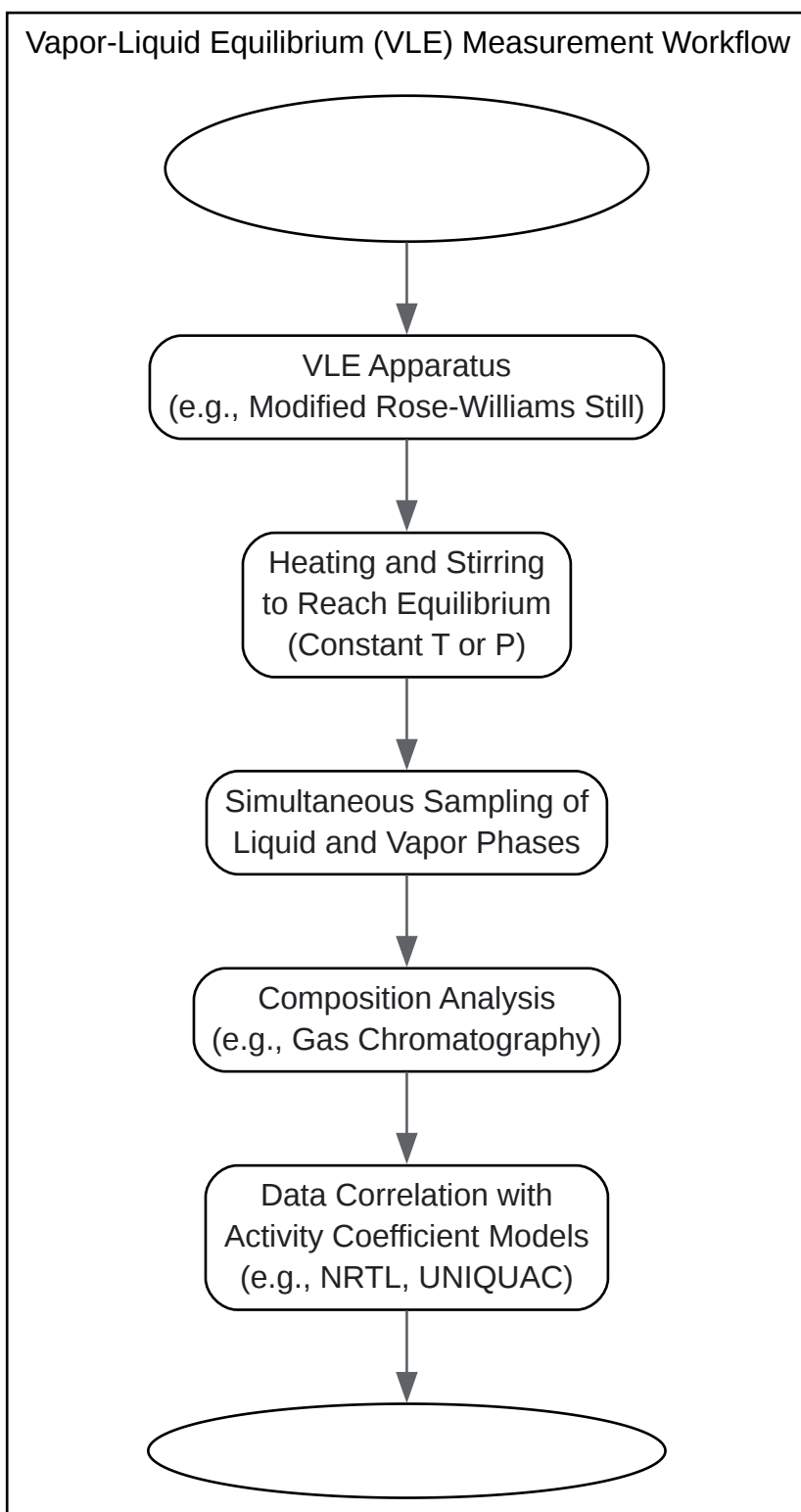
System	Temperature	Reference
Ethyl Levulinate + Water + Levulinic Acid	30 °C	[13][14][16]
Ethyl Levulinate + Water + Ethanol	30 °C	[13][14][16]
DES + Ethyl Levulinate + Levulinic Acid/Ethanol	313.15 K and 333.15 K	[17]

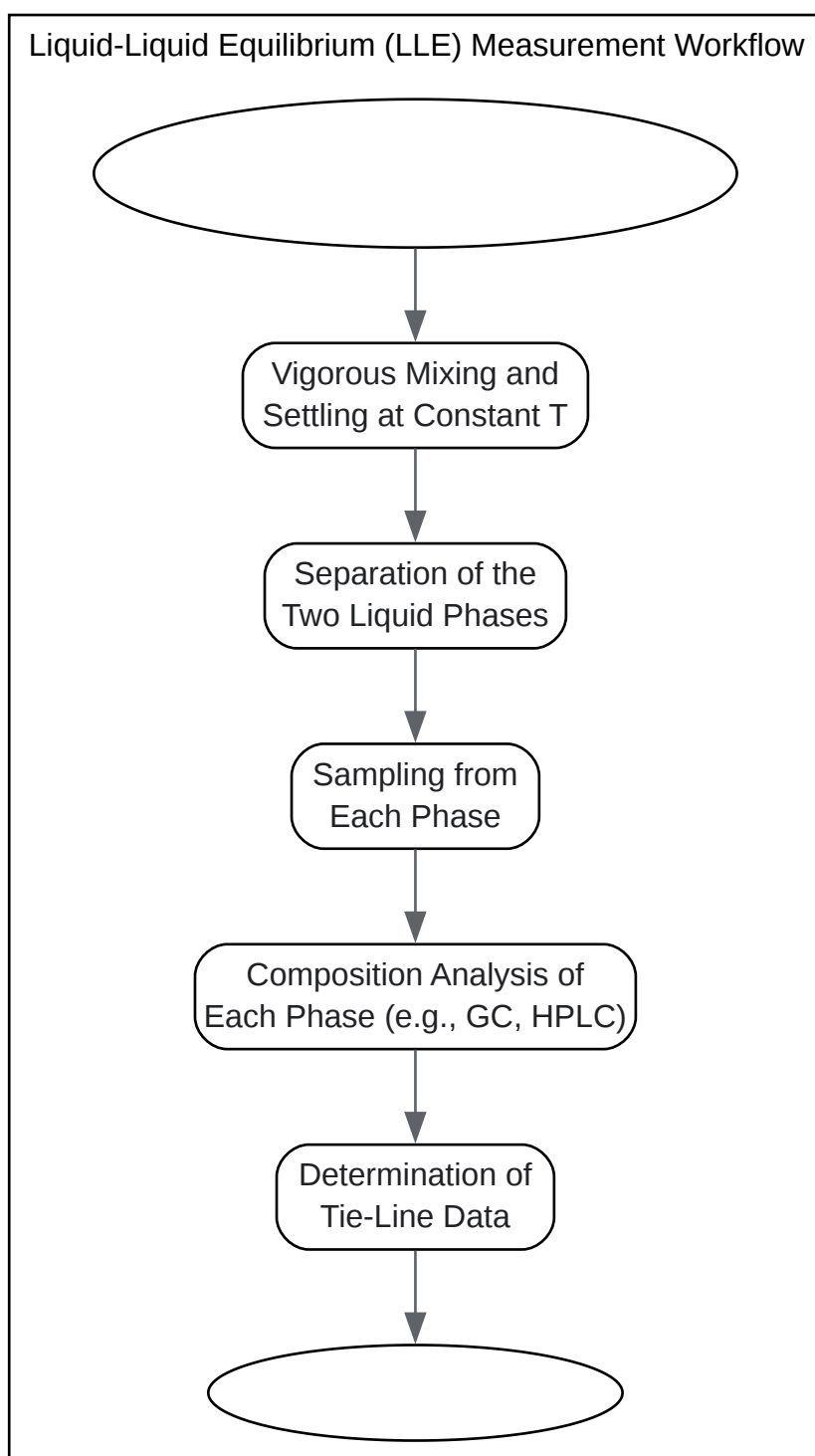
Solubility

Ethyl levulinate exhibits good solubility in a wide range of organic solvents.[8] It is soluble in water and alcohol.[1][7] A detailed list of its solubility in various solvents at 25°C has been compiled.[2]

Experimental Protocols for Phase Behavior Determination

A common apparatus for measuring VLE data is a modified Rose-Williams still or a static equilibrium cell.[12][18] The general workflow is depicted below.





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